

Application Note: 2-(3-Bromophenyl)-2-methylpropylamine HCl in Neuroscience Research

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)-2-methylpropylamine HCl

CAS No.: 1365271-44-8

Cat. No.: B1378081

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Part 1: Executive Summary & Strategic Utility

2-(3-Bromophenyl)-2-methylpropylamine HCl is a high-value gem-dimethyl-

-phenylpropylamine scaffold. Unlike classical amphetamines (

-methyl-phenethylamines), this structural class features a quaternary carbon at the

-position relative to the amine. This unique steric and electronic profile confers distinct pharmacological advantages:

- **Metabolic Stability:** The gem-dimethyl group at the -position sterically hinders oxidative deamination by Monoamine Oxidases (MAO-A/B), significantly extending the half-life compared to non-substituted phenethylamines.
- **Selectivity Tuning:** The 3-bromo (meta-bromo) substituent is a classic bioisostere used to enhance affinity for the Serotonin Transporter (SERT) while maintaining moderate affinity for

the Norepinephrine Transporter (NET).

- Absence of Neurotoxicity: Unlike halogenated amphetamines (e.g., PCA, fenfluramine), -phenylpropylamines generally lack the neurotoxic potential associated with potent monoamine release, acting primarily as reuptake inhibitors or TAAR1 agonists.

Core Applications

- Lead Optimization: Synthesis of novel SNRI (Serotonin-Norepinephrine Reuptake Inhibitor) candidates.
- Fragment-Based Drug Discovery (FBDD): Screening for Sigma-1 Receptor (S1R) ligands and NMDA receptor modulators.
- Chemical Biology: Design of photoaffinity probes for transporter mapping (utilizing the bromo-handle for cross-coupling).

Part 2: Technical Specifications & Chemical Profile

Property	Specification
Chemical Name	2-(3-Bromophenyl)-2-methylpropylamine Hydrochloride
CAS Number	1365271-44-8
Molecular Formula	
Molecular Weight	264.59 g/mol
Solubility	Soluble in DMSO (>20 mg/mL), Water (>10 mg/mL), Methanol
Storage	Desiccate at -20°C; Hygroscopic
Structural Class	-dimethyl-phenethylamine (Phentermine Isomer)

Part 3: Experimental Protocols

Protocol A: Chemical Derivatization for SAR Library Generation

Objective: To synthesize N-alkylated derivatives to probe the hydrophobic pocket of SERT/NET.

Rationale: The primary amine is a versatile handle. N-methylation or N-benylation often shifts selectivity from NET to SERT or increases Sigma-1 affinity.

Reagents:

- **2-(3-Bromophenyl)-2-methylpropylamine HCl** (1.0 eq)
- Aldehyde (e.g., Formaldehyde, Benzaldehyde) (1.1 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- Dichloromethane (DCM) (anhydrous)
- Acetic Acid (catalytic)

Workflow:

- Free Basing: Dissolve the HCl salt in water, basify with 1M NaOH to pH 10, and extract with DCM (mL). Dry over and concentrate.
- Imine Formation: Dissolve the free amine (0.5 mmol) in DCM (5 mL). Add the aldehyde (0.55 mmol) and stir for 30 min at Room Temperature (RT) under .
- Reduction: Add STAB (0.75 mmol) and 1 drop of acetic acid. Stir for 4-16 hours.
- Quench & Isolation: Quench with sat. . Extract with DCM. Purify via flash chromatography (SiO₂, MeOH/DCM gradient).

- Salt Formation: Redissolve in

and add 2M HCl in ether to precipitate the hydrochloride salt for biological testing.

Protocol B: In Vitro Monoamine Uptake Inhibition Assay

Objective: Determine the

of the compound for SERT, NET, and DAT. System: HEK293 cells stably expressing human SERT, NET, or DAT.

Materials:

- Radioligands:
 - Serotonin,
 - Norepinephrine,
 - Dopamine.
- Buffer: Krebs-Ringer-HEPES (KRH) buffer containing 0.1% Ascorbic Acid and Pargyline (MAO inhibitor).

Step-by-Step Methodology:

- Cell Preparation: Harvest HEK293 cells and resuspend in KRH buffer at cells/mL.
- Pre-incubation: Aliquot 200 of cell suspension into 96-well plates. Add 25 of test compound (dissolved in DMSO/Buffer, final conc. range). Incubate for 15 min at 37°C.
 - Control: Vehicle (DMSO) only.
 - Non-Specific Binding (NSB): Add

Fluoxetine (SERT), Nisoxetine (NET), or GBR12909 (DAT).

- Uptake Initiation: Add 25

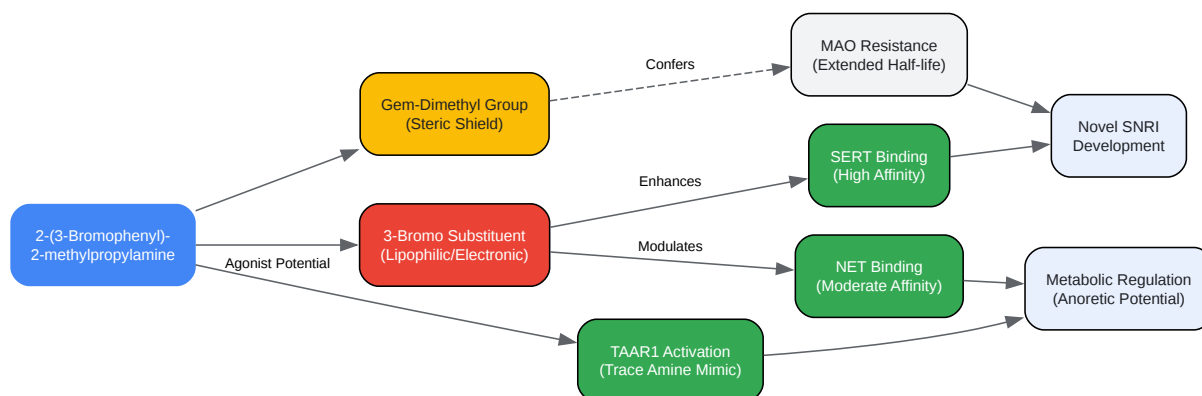
of respective

-neurotransmitter (final conc. 20-50 nM).

- Incubation: Incubate for 10 min (DAT/SERT) or 20 min (NET) at 37°C.
- Termination: Rapidly filter through GF/B filters using a cell harvester. Wash with ice-cold buffer.
- Quantification: Measure radioactivity via Liquid Scintillation Counting (LSC).
- Analysis: Plot log-concentration vs. % inhibition. Calculate using non-linear regression (GraphPad Prism).

Part 4: Mechanism & Signaling Pathway Visualization

The following diagram illustrates the strategic positioning of 2-(3-Bromophenyl)-2-methylpropylamine in the "Chemical Space" of neuroscience and its interaction with key targets.



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Figure 1: Structure-Activity Relationship (SAR) map highlighting the functional roles of the gem-dimethyl and 3-bromo moieties in driving pharmacological selectivity.

Part 5: References & Further Reading

- Glennon, R. A., et al. (1984). "Binding of phenylalkylamine derivatives at 5-HT_{1A} and 5-HT₂ serotonin binding sites." *Journal of Medicinal Chemistry*, 27(10), 1296-1301. [Link](#)
- Rothman, R. B., & Baumann, M. H. (2003). "Monoamine transporters and psychostimulant drugs." *European Journal of Pharmacology*, 479(1-3), 23-40. [Link](#)
- Biel, J. H., et al. (1961). "Central Stimulants. II. Cholinergic Blockade." *Journal of Organic Chemistry* (Foundational chemistry of gem-dimethyl phenethylamines).
- US Patent 2017/0137385 A1. "Modulators of Retinoic Acid Receptor-Related Orphan Receptor Gamma." (Cites the compound as a key intermediate/building block). [Link](#)
- Sigma-Aldrich Product Sheet. "2-(3-Bromophenyl)-2-methylpropylamine hydrochloride." [Link](#)

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